

Electrochemical Applications of Titanium Diboride (TiB₂) Electrodes: Application Notes

and Protocols

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Titanium diboride				
Cat. No.:	B577251	Get Quote			

Introduction

Titanium diboride (TiB₂) is a ceramic material renowned for its exceptional hardness, high melting point, excellent thermal and electrical conductivity, and remarkable chemical stability.[1] [2] These properties make it a highly attractive candidate for a variety of demanding electrochemical applications. TiB₂ can be synthesized through several methods, including powder metallurgy, electrodeposition, and self-propagating high-temperature synthesis.[1][3][4] Its utility spans from high-temperature molten salt electrolysis to advanced energy storage and sensing, positioning it as a versatile material for researchers and industry professionals. This document provides detailed application notes and protocols for the use of TiB₂ electrodes in several key electrochemical fields.

Application 1: Anodes for Molten Salt Electrolysis

Titanium diboride's high melting point, excellent electrical conductivity, and resistance to harsh chemical environments make it a promising anode material for high-temperature molten salt electrolysis.[3] This process is crucial for the electrowinning of metals and the electrochemical conversion of waste products like CO₂ into valuable carbon-based materials.[3]

Quantitative Data Summary



Parameter	Value	Conditions	Reference
Sintering Temperature Effect	Higher conductivity and better densification at 1100 °C	Sintering for 6 hours	[3]
Corrosion Rate	$1.38 \times 10^{-3} \text{ g cm}^{-2}$ h^{-1}	Potentiostatic electrolysis for 100 hours in CaCl ₂ -CaO molten salt	[5]
Anode Overvoltage	0.1 to 0.2 V	Current density range of 0.6-1.0 A/cm² in cryolite-alumina melts (for SnO² anode, for comparison)	[5]
Passivation Mechanism	Formation of CaTiO₃ passivation film	During anodic polarization in CaCl ₂ - CaO molten salt	[5]

Experimental Protocols

Protocol 1: Fabrication of TiB2 Anode via Powder Metallurgy

This protocol describes the synthesis of a TiB₂ pellet anode using the powder metallurgy method, as detailed in the study of its application in molten salt electrolysis.[3]

- Powder Preparation: Begin with commercially available TiB2 powder.
- Compaction: Form a pellet from the TiB₂ powder using a compaction process. The specific pressure and die set will depend on the desired final dimensions.
- Sintering: Place the compacted pellet in a high-temperature furnace.
 - Increase the temperature to the desired sintering temperature (e.g., 800 °C, 900 °C, 1000 °C, or 1100 °C).[3]



- Maintain the sintering temperature for a specified duration (e.g., 6 hours).[3]
- Allow the furnace to cool down to room temperature. The sample sintered at 1100 °C for 6 hours has shown the best properties for an anode material.[3]

Characterization:

- Use Scanning Electron Microscopy (SEM) to observe the grain structure and densification.
- Employ Energy Dispersive X-ray (EDX) and X-ray Diffraction (XRD) to analyze the elemental composition and phase purity of the sintered pellet.[3]

Protocol 2: Electrochemical Testing in Molten Salt

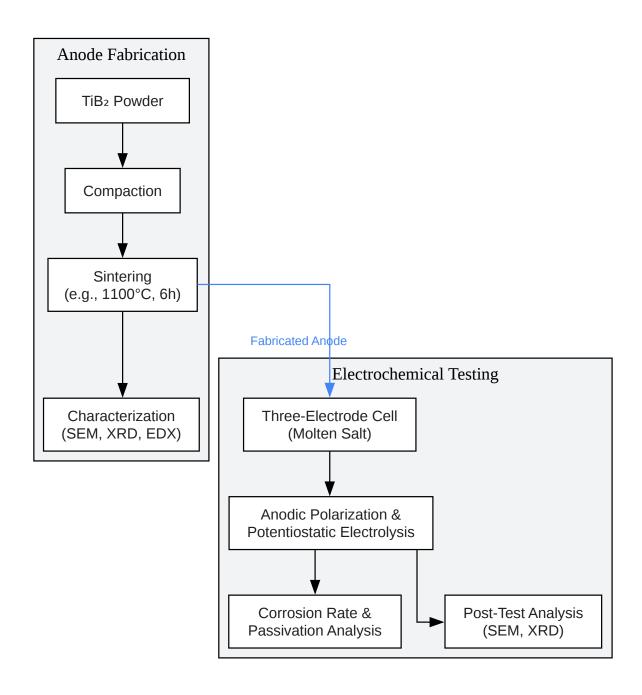
This protocol outlines the procedure for evaluating the anodic behavior of the fabricated TiB₂ electrode in a molten salt electrolyte.

- Electrochemical Cell Setup:
 - Use a three-electrode configuration within a high-temperature electrochemical cell.
 - The fabricated TiB₂ pellet serves as the working electrode (anode).
 - A platinum wire or plate can be used as the counter electrode.
 - A suitable reference electrode for molten salt systems, such as Ag/AgCl, should be used.
- Electrolyte Preparation: Prepare the molten salt electrolyte, for example, a CaCl₂-CaO mixture.[5]
- Electrochemical Measurements:
 - Heat the cell to the desired operating temperature to melt the salt electrolyte.
 - Perform anodic polarization scans to investigate the electrochemical behavior and passivation of the TiB₂ anode.[5]
 - Conduct potentiostatic electrolysis for an extended period (e.g., 100 hours) to determine the corrosion rate.[5]



• Post-Mortem Analysis: After the experiment, analyze the surface of the TiB₂ anode using techniques like SEM and XRD to understand the formation mechanism of any passivation films.[5]

Visualization



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Caption: Workflow for TiB2 anode fabrication and electrochemical testing.

Application 2: Electrocatalysis for Water Splitting

Layered TiB₂ has shown potential as a catalyst for electrochemical energy reactions, including the hydrogen evolution reaction (HER) and the oxygen evolution reaction (OER), which are the two half-reactions of water splitting.[6][7][8] Its chemical stability and electrical conductivity are vital for these applications.

Ouantitative Data Summary

Parameter	Application	Value	Conditions	Reference
Overpotential (OER)	Water Oxidation	560 ± 20 mV	To achieve 10 mA cm ⁻² in 1.0 M HClO ₄	[8]
Faradaic Efficiency (OER)	Water Oxidation	>96%	1.0 M HClO ₄	[8]
Dissolution Rate (OER)	Water Oxidation	0.24 μg cm ⁻² h ⁻¹	pH 0 electrolyte	[8]
Current Density (HER)	Hydrogen Evolution	Increased with blue and green light illumination	TiB ₂ flakes on Au grating	[9]

Experimental Protocols

Protocol 3: Preparation of TiB2 Catalyst Ink

This protocol describes the preparation of a catalyst ink for electrode modification.

- Material Preparation: Use commercially available TiB₂ microparticles or synthesize TiB₂ flakes via exfoliation in a water/alcohol mixture using high-power ultrasound.[8][9]
- Ink Formulation:
 - Disperse a specific amount of TiB₂ powder in a solvent mixture (e.g., deionized water, isopropanol, and Nafion solution).



- Sonication of the mixture is required to ensure a homogeneous dispersion.
- Electrode Coating:
 - Pipette a small volume of the catalyst ink onto the surface of a glassy carbon or other suitable working electrode.
 - Allow the solvent to evaporate, leaving a thin film of the TiB₂ catalyst on the electrode surface.

Protocol 4: Electrochemical Evaluation for Water Splitting

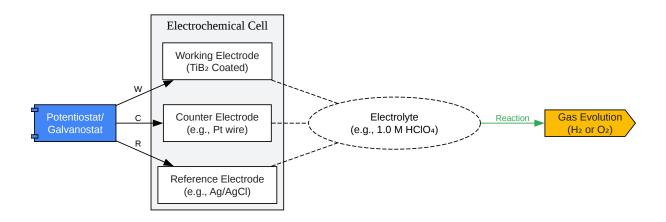
This protocol details the electrochemical measurements to assess the catalytic activity of the TiB₂ electrode for HER or OER.

- Electrochemical Cell Setup:
 - Use a standard three-electrode configuration in a gas-tight electrochemical cell.
 - The TiB₂-modified electrode is the working electrode.
 - A platinum wire or graphite rod serves as the counter electrode.
 - An Ag/AgCl or saturated calomel electrode (SCE) is used as the reference electrode.
- Electrolyte: Use an appropriate electrolyte, such as 0.5 M H₂SO₄ for HER or 1.0 M HClO₄ for OER in acidic media.[8]
- Measurements:
 - Perform Linear Sweep Voltammetry (LSV) to determine the overpotential required to drive the reaction.[9]
 - Use Chronoamperometry or Chronopotentiometry to assess the stability of the catalyst over time.
 - Electrochemical Impedance Spectroscopy (EIS) can be used to study the charge transfer kinetics.



- Product Quantification (for Faradaic Efficiency):
 - For OER, use a dissolved oxygen sensor to measure the amount of O₂ produced.
 - For HER, use gas chromatography to quantify the H2 evolved.
 - Compare the measured amount of product to the theoretical amount calculated from the charge passed to determine the Faradaic efficiency.[8]

Visualization



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Caption: Three-electrode setup for water splitting experiments.

Application 3: Energy Storage - Supercapacitors and Batteries

The high electrical conductivity and layered structure of TiB₂ make it a candidate for electrode materials in energy storage devices like supercapacitors and lithium-ion batteries.[10][11]

Quantitative Data Summary



Parameter	Application	Value	Conditions	Reference
Energy Density	Supercapacitor	0.0028 Wh kg ⁻¹	At a power density of 113.3 $\rm W~kg^{-1}$	[10]
Discharge Capacity	Li-ion Battery Anode	~380 mAh g ⁻¹	At a current rate of 0.025 A g^{-1}	[11]
High-Rate Performance	Li-ion Battery Anode	174 mAh g ⁻¹	At a current rate of 1 A $\rm g^{-1}$	[11]
Cycling Stability	Li-ion Battery Anode	89.7% capacity retention	After 1000 cycles at 1 A $\rm g^{-1}$	[11]
Ultrafast Charging	Li-ion Battery Anode	50-60 mAh g ⁻¹	Charging in 9-14 s (15-20 A g^{-1})	[11]

Experimental Protocols

Protocol 5: Fabrication of a TiB2-based Supercapacitor

This protocol is based on the synthesis and testing of TiB₂ powders for supercapacitor applications.[10]

- Electrode Material Synthesis: Synthesize TiB₂ powders using a method like the citrate gel method, followed by heat treatment at high temperatures (e.g., 1400-1500 °C) in an inert atmosphere.[10]
- Electrode Paste Preparation:
 - Mix the synthesized TiB₂ powder with a conductive agent (e.g., carbon black) and a binder (e.g., PVDF) in a solvent (e.g., NMP) to form a slurry.
- Electrode Fabrication:
 - Coat the slurry onto a current collector (e.g., nickel foam or carbon cloth).
 - Dry the electrode in a vacuum oven to remove the solvent.

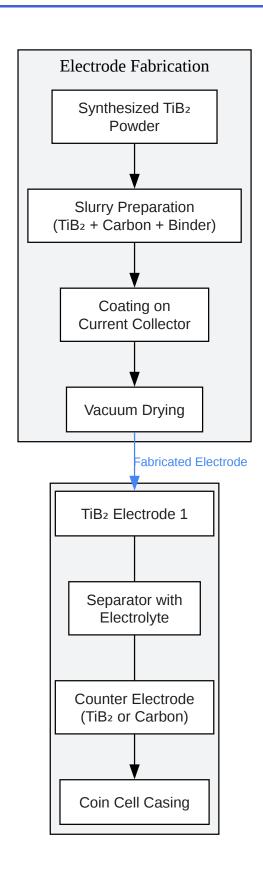


· Cell Assembly:

- Assemble a symmetric or asymmetric supercapacitor in a coin cell or Swagelok-type cell.
- For a symmetric device, use two identical TiB₂ electrodes. For an asymmetric device, use a different counter electrode material (e.g., activated carbon).[10]
- A separator soaked in a suitable electrolyte (e.g., an aqueous or organic electrolyte) is placed between the electrodes.
- · Electrochemical Characterization:
 - Perform Cyclic Voltammetry (CV) to evaluate the capacitive behavior.
 - Use Galvanostatic Charge-Discharge (GCD) cycles to determine the specific capacitance,
 energy density, and power density.[10]
 - Conduct Electrochemical Impedance Spectroscopy (EIS) to analyze the internal resistance and ion diffusion characteristics.

Visualization





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Caption: Process flow for supercapacitor fabrication and assembly.



This document provides a foundational overview and protocols for several key electrochemical applications of TiB₂ electrodes. Researchers are encouraged to adapt these protocols to their specific experimental setups and objectives. The unique combination of properties offered by **titanium diboride** ensures its continued exploration for next-generation electrochemical technologies.

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- To cite this document: BenchChem. [Electrochemical Applications of Titanium Diboride (TiB₂) Electrodes: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577251#electrochemical-applications-of-titanium-diboride-electrodes]



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